

Delta14-Desonide Reference Standard: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Delta14-Desonide*

Cat. No.: *B15294516*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of the **Delta14-Desonide** reference standard. It includes a summary of suppliers, their product specifications, and relevant analytical methodologies. Additionally, a representative signaling pathway for corticosteroids is presented to provide context for the mechanism of action.

Commercial Availability

The **Delta14-Desonide** reference standard is available from several specialized chemical suppliers. While a detailed Certificate of Analysis (CoA) with purity and characterization data is typically available upon request from the vendors, the following table summarizes the publicly available information for key suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Clearsynth	Delta-14-Desonide	131918-67-7	C ₂₄ H ₃₀ O ₆	414.5	Used as an analytical standard for HPLC and in drug research and development. [1]
SRIRAMCHEM	delta-14-Desonide	131918-67-7	C ₂₄ H ₃₀ O ₆	414.5	Pharmaceutical reference standard. CoA is available upon request. [2]
Veeprho	Delta-14-Desonide	131918-67-7	C ₂₄ H ₃₀ O ₆	414.5	Impurity reference standard. [3]
Sinco Pharmachem Inc.	Delta-14-Desonide	131918-67-7	C ₂₄ H ₃₀ O ₆	414.50	Available in various vial sizes (10mg, 25mg, 50mg). [4]

Experimental Protocols: Analytical Methodologies

Specific experimental protocols for the synthesis, purification, and analysis of **Delta14-Desonide** are not extensively detailed in publicly accessible literature. However, methodologies for the analysis of the parent compound, Desonide, and its related impurities are well-documented and can be adapted for **Delta14-Desonide**. High-Performance Liquid

Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography-Mass Spectrometry (UPLC-MS/MS) are the most common techniques.

General HPLC Method for Desonide and Related Compounds

A robust HPLC method for the separation of Desonide and its impurities can be established using a reversed-phase column. The following is a representative protocol based on published methods for Desonide analysis:

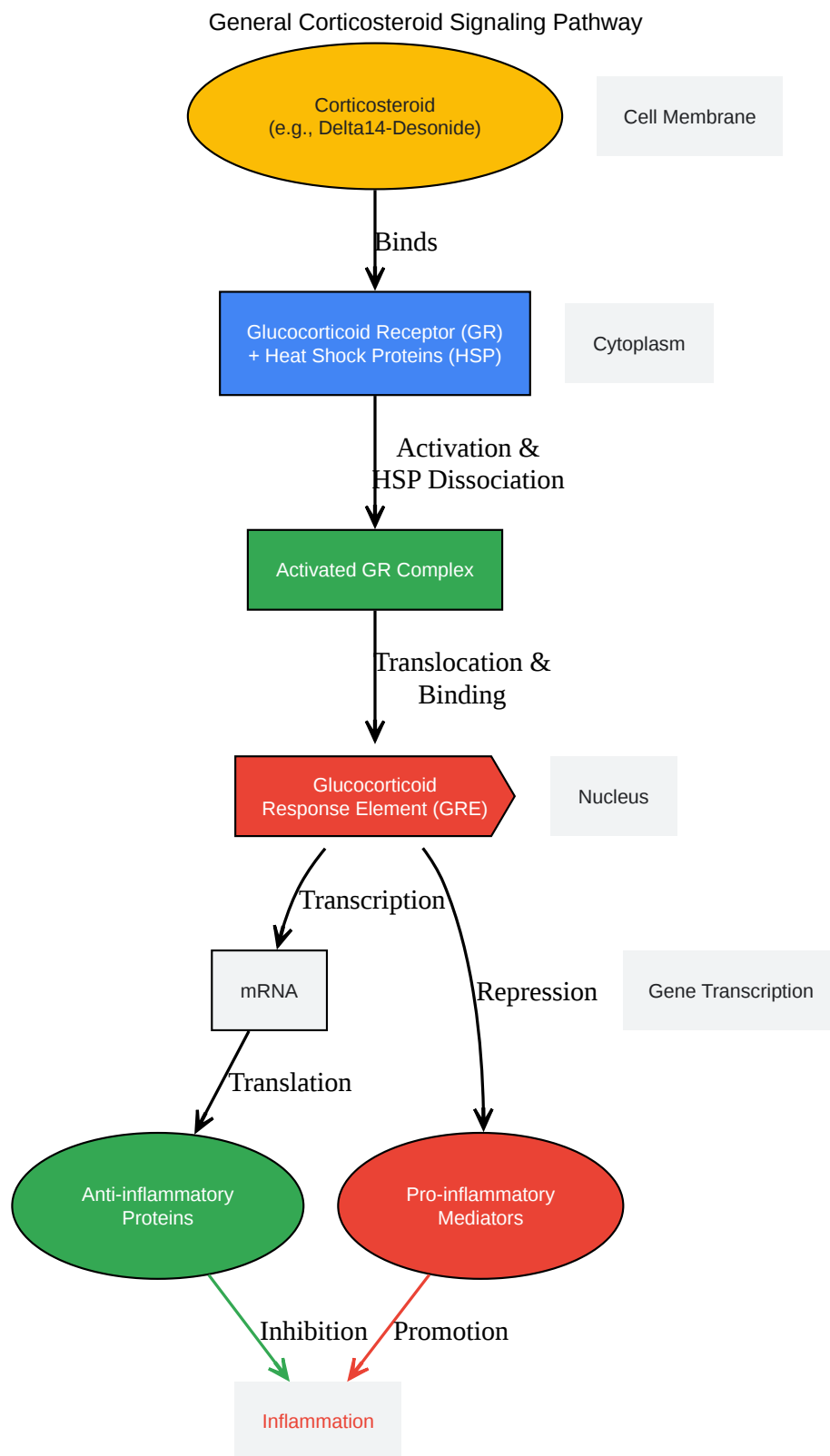
- Column: Octadecylsilane (C18) bonded silica, 4.6 mm x 250 mm, 5 µm particle size.
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength of approximately 254 nm.
- Flow Rate: Typically in the range of 1.0 - 1.5 mL/min.
- Injection Volume: 10-20 µL.
- Temperature: Ambient or controlled at a specific temperature (e.g., 25 °C).

Note: Method optimization will be required to achieve the desired separation and resolution for **Delta14-Desonide**. This may involve adjusting the mobile phase composition, gradient profile, pH, and column temperature.

Signaling Pathway: General Mechanism of Action for Corticosteroids

As a corticosteroid, Desonide and its analogues like **Delta14-Desonide** are believed to exert their anti-inflammatory, antipruritic, and vasoconstrictive effects through interaction with glucocorticoid receptors.^{[5][6][7]} The binding of the corticosteroid to the cytoplasmic receptor induces a conformational change, leading to the dissociation of heat shock proteins. The activated receptor-ligand complex then translocates to the nucleus, where it binds to glucocorticoid response elements (GREs) on the DNA.^[5] This interaction modulates the

transcription of target genes, leading to the upregulation of anti-inflammatory proteins and the downregulation of pro-inflammatory mediators.[5]



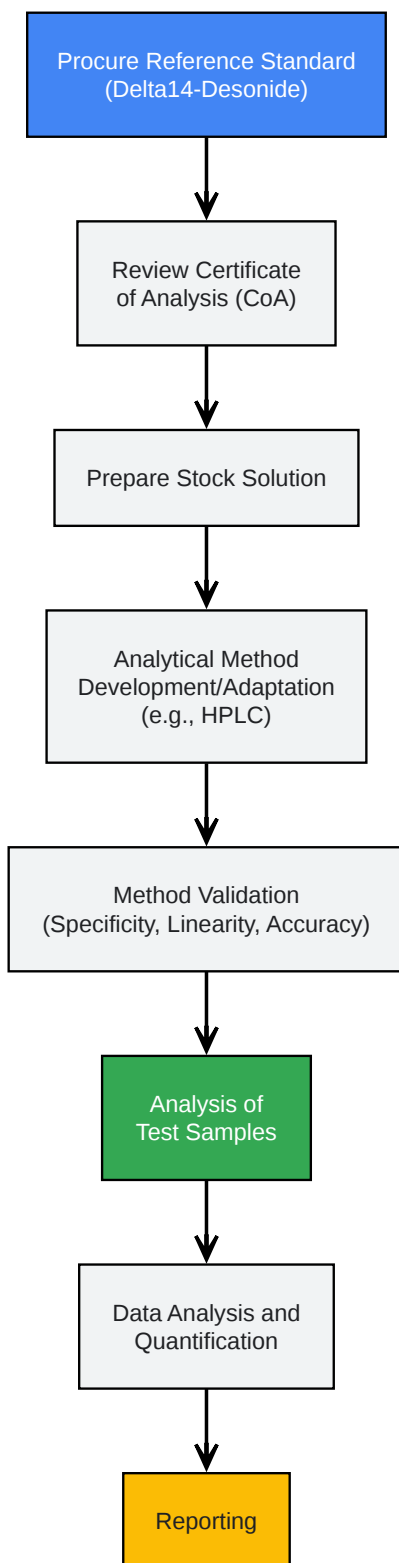
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Caption: General Corticosteroid Signaling Pathway.

Experimental Workflow: Quality Control of Delta14-Desonide Reference Standard

The following diagram illustrates a typical workflow for the quality control and use of a **Delta14-Desonide** reference standard in a research or drug development setting.

QC Workflow for Delta14-Desonide Reference Standard

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Caption: QC Workflow for Reference Standard.

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- To cite this document: BenchChem. [Delta14-Desonide Reference Standard: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15294516#commercial-availability-of-delta14-desonide-reference-standard]

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